

Rimacalib experimental results validation methods

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Compound Focus: Rimacalib

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Overview of Rimacalib (SMP-114)

Rimacalib (SMP-114) is a small-molecule, ATP-competitive CaMKII inhibitor that was initially developed for rheumatoid arthritis and has shown promise as an antiarrhythmic agent [1]. Its core therapeutic action is the inhibition of pathological CaMKII activity, which plays a key role in promoting arrhythmias in conditions like heart failure.

The table below summarizes the key available information:

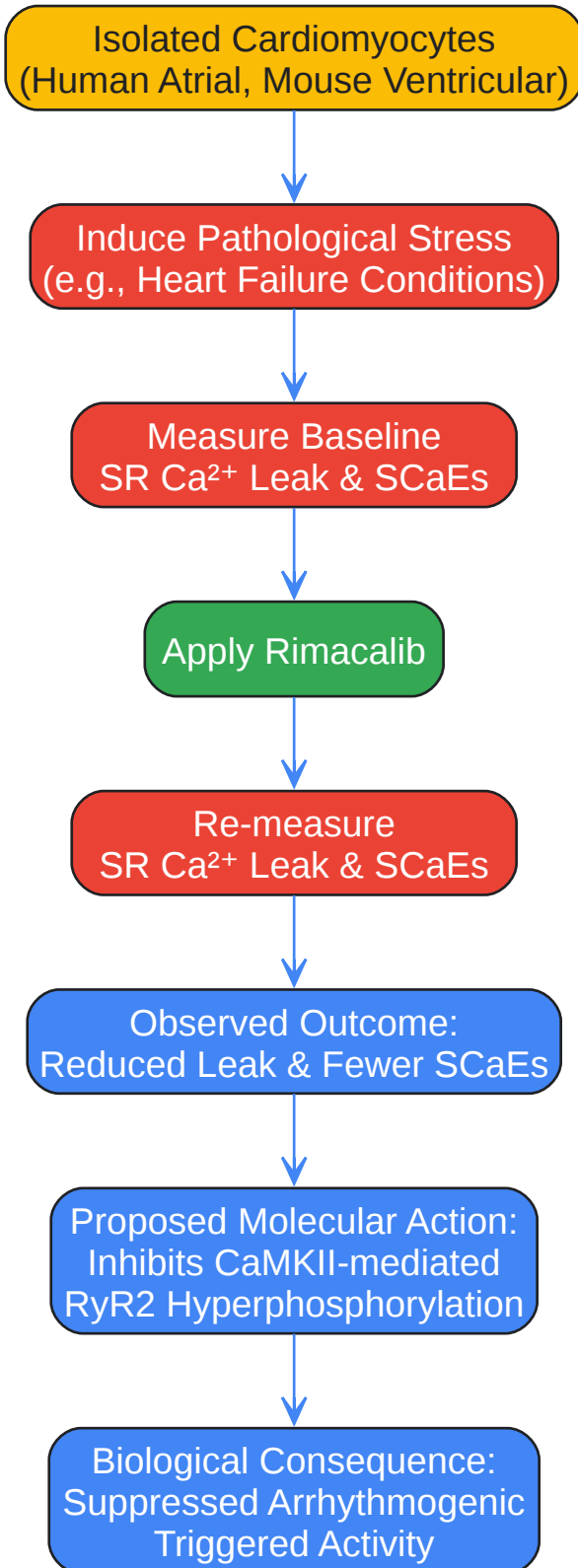
Property	Description
Inhibitor Type	Small molecule, ATP-competitive [1] [2]
Key Experimental Findings	Reduces sarcoplasmic reticulum (SR) Ca ²⁺ leak & suppresses spontaneous Ca ²⁺ release events (SCaEs) in human atrial and mouse ventricular cardiomyocytes [1]
Proposed Antiarrhythmic Mechanism	Targets CaMKII-dependent RyR2 hyperphosphorylation & late I _{Na} (late sodium current) [1]
Development Status	Preclinical research; results from large animal models are still lacking [1]

Experimental Evidence and Workflow

The primary evidence for **Rimacalib**'s cardiac effects comes from studies on isolated cardiomyocytes [1].

The experimental workflow and mechanism of action can be visualized as follows:

Rimacalib Experimental Workflow & Mechanism



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*Diagram: The experimental workflow involves applying **Rimacalib** to isolated heart muscle cells under disease-like conditions and measuring its effect on calcium handling. The proposed mechanism is the inhibition of CaMKII's harmful action on the ryanodine receptor (RyR2), which stabilizes calcium release and prevents arrhythmias [1].*

Knowledge Gaps and Research Needs

Based on the available information, the following specific details required for a comprehensive comparison guide are currently unavailable in the search results and would need to be sought in more specialized publications:

- **Specific quantitative data** (e.g., exact % reduction in SR Ca²⁺ leak, IC₅₀ values, statistical significance values) for **Rimacalib** and its comparators.
- **Detailed step-by-step experimental protocols** for key validation assays.
- **Direct head-to-head comparative data** with other CaMKII inhibitors (e.g., KN-93, AIP) or antiarrhythmic drugs under identical experimental conditions.

Suggestions for Further Research

To build a more complete comparative guide, you could:

- **Search specialized databases** like PubMed or company clinical trial registries using the precise drug name "SMP-114" or "**Rimacalib**".
- **Look for original research papers** published by the drug's developer, **Dainippon Sumitomo Pharma** [1], which may contain more detailed experimental data.
- **Investigate the status of other CaMKII inhibitors** in development mentioned in the literature, as the field is actively evolving [3] [4] [2].

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References

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2. CaMKII inhibitors: from research tools to therapeutic agents [frontiersin.org]
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